

An In-depth Technical Guide to 2-Methoxyoctanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyoctanenitrile

Cat. No.: B15434826

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Disclaimer: **2-Methoxyoctanenitrile** is a sparsely documented compound. The following guide is constructed based on established principles of organic chemistry, data from analogous compounds, and generalized experimental protocols. All quantitative data for **2-Methoxyoctanenitrile** should be regarded as estimations and require experimental validation.

Introduction

2-Methoxyoctanenitrile, a derivative of octanenitrile, is an organic compound featuring a nitrile functional group and a methoxy group at the alpha-position. While specific applications for this molecule are not widely reported, its structure suggests potential utility as an intermediate in organic synthesis. The presence of the nitrile group allows for conversion into various other functional groups such as carboxylic acids, amines, and amides. The alpha-methoxy group can influence the molecule's reactivity and physicochemical properties. This guide provides an overview of its predicted physicochemical properties, general experimental protocols for their determination, and a plausible synthetic route.

Physicochemical Properties

Due to the lack of available experimental data for **2-Methoxyoctanenitrile**, the following table includes data for the parent compound, octanenitrile, and estimated values for **2-Methoxyoctanenitrile**. These estimations are based on the known effects of introducing a

methoxy group to an alkyl chain. For more precise values, in silico prediction using software such as ACD/Labs PhysChem Suite or ADMETlab 3.0 is recommended.[1][2]

Table 1: Physicochemical Properties of Octanenitrile and Estimated Properties of **2-Methoxyoctanenitrile**

Property	Octanenitrile (CAS: 124-12-9)	2-Methoxyoctanenitrile (Estimated)
Molecular Formula	C ₈ H ₁₅ N[3]	C ₉ H ₁₇ NO
Molecular Weight	125.21 g/mol [3]	155.25 g/mol
Boiling Point	198-200 °C[4]	~210-220 °C
Melting Point	-46 °C[4]	Not readily estimated
Density	0.82 g/cm ³ [4]	~0.85 g/cm ³
Solubility in Water	Not miscible (234 mg/L at 25 °C)[4]	Slightly soluble to insoluble
LogP	2.8[4]	~2.5

Experimental Protocols

The following are detailed methodologies for the experimental determination of key physicochemical properties applicable to liquid nitriles like **2-Methoxyoctanenitrile**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small sample volumes.[5]

Apparatus:

- Thiele tube
- Thermometer (0-300 °C range)
- Capillary tube (sealed at one end)

- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- A small amount of the liquid sample (0.5-1 mL) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end down into the liquid.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The assembly is clamped so that it is immersed in the mineral oil within the Thiele tube. The side arm of the Thiele tube is heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[6] This is the point where the vapor pressure of the sample equals the atmospheric pressure.[6]

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of liquids.[7]

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL) with a ground-glass stopper containing a capillary tube
- Analytical balance (accurate to ± 0.0001 g)

- Constant temperature bath
- The liquid sample

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its empty weight (W_1) is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 20 °C) until it reaches thermal equilibrium. The water level is adjusted to the mark on the capillary, and the outside is dried. The weight of the pycnometer filled with water (W_2) is measured.
- The pycnometer is emptied, dried, and then filled with the liquid sample (**2-Methoxyoctanenitrile**).
- The same procedure of thermal equilibration and weight measurement is followed to obtain the weight of the pycnometer filled with the sample (W_3).
- The density of the liquid sample (ρ_{sample}) is calculated using the following formula:
$$\rho_{\text{sample}} = [(W_3 - W_1) / (W_2 - W_1)] * \rho_{\text{water}}$$
 where ρ_{water} is the known density of water at the experimental temperature.^[8]

Determination of Solubility

This protocol provides a qualitative assessment of a compound's solubility in various solvents.^[9]

Apparatus:

- Small test tubes
- Graduated pipettes or droppers
- Vortex mixer or stirring rods
- A range of solvents (e.g., water, ethanol, diethyl ether, 5% HCl, 5% NaOH)

Procedure:

- Approximately 0.1 g or 0.2 mL of the solute (**2-Methoxyoctanenitrile**) is placed in a test tube.
- 3 mL of the solvent is added in increments.
- After each addition, the mixture is vigorously agitated.
- The substance is considered "soluble" if it dissolves completely. Observations on the degree of solubility (e.g., readily soluble, sparingly soluble, insoluble) are recorded.[\[10\]](#)
- For water-insoluble compounds, solubility in acidic (5% HCl) and basic (5% NaOH) solutions can indicate the presence of basic or acidic functional groups, respectively.[\[11\]](#)

Synthesis of 2-Methoxyoctanenitrile

A plausible synthetic route to **2-Methoxyoctanenitrile** involves the reaction of heptanal with a cyanide source in the presence of methanol. This is a variation of the cyanohydrin formation reaction.

Proposed Reaction:

Heptanal + Sodium Cyanide + Methanol/Acid → **2-Methoxyoctanenitrile** + Water + Sodium Salt

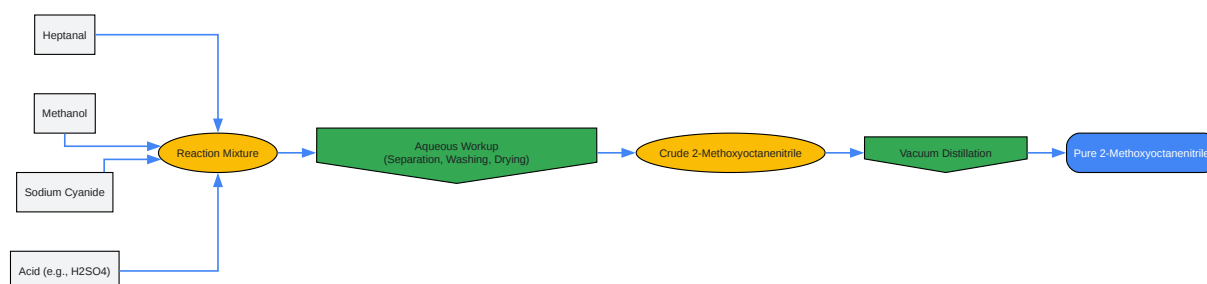
Detailed Methodology (Proposed):

- **Reaction Setup:** A three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer is charged with heptanal and methanol. The flask is cooled in an ice bath.
- **Addition of Cyanide:** A solution of sodium cyanide in water is added dropwise from the dropping funnel while maintaining the temperature below 10 °C.
- **Acidification:** After the addition of the cyanide solution, a mineral acid (e.g., sulfuric acid) is added dropwise to neutralize the mixture and catalyze the formation of the methoxy ether.

- Workup: The reaction mixture is allowed to warm to room temperature and stirred for several hours. The organic layer is then separated, washed with water and brine, and dried over an anhydrous drying agent (e.g., magnesium sulfate).
- Purification: The crude product is purified by vacuum distillation to yield **2-Methoxyoctanenitrile**.

Mandatory Visualizations

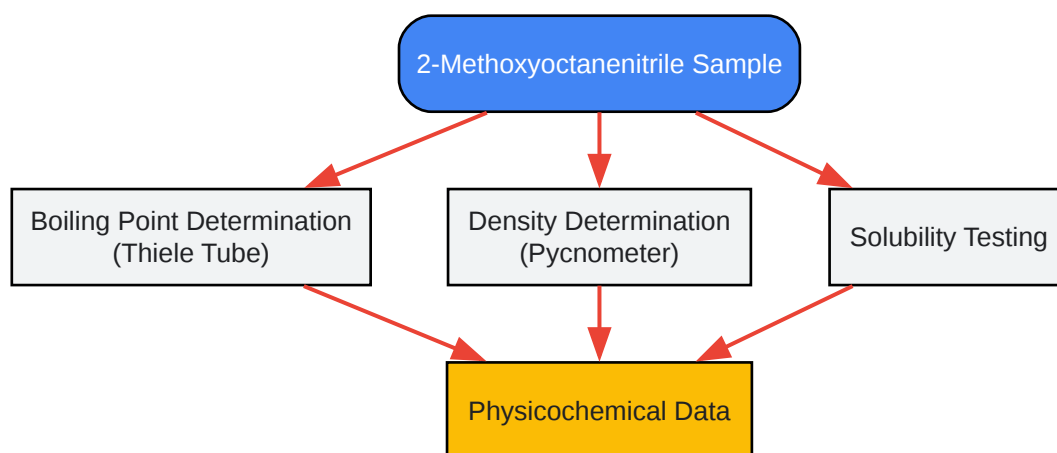
Proposed Synthesis Workflow for 2-Methoxyoctanenitrile



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Caption: Proposed synthesis of **2-Methoxyoctanenitrile** from heptanal.

Logical Relationship of Physicochemical Property Determination



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Caption: Experimental workflow for physicochemical characterization.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxyoctanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15434826#physicochemical-properties-of-2-methoxyoctanenitrile]

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